

understanding the amphiphilic character of Octadecylamine

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Compound of Interest

Compound Name: Octadecylamine

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An In-Depth Technical Guide to the Amphiphilic Character of **Octadecylamine**

Introduction

Octadecylamine (ODA), also known as 1-aminooctadecane or stearylamine, is a primary aliphatic amine of significant interest across various scientific disciplines, including materials science, nanotechnology, and pharmaceutical development.^{[1][2]} Its utility is fundamentally rooted in its pronounced amphiphilic nature, which arises from its unique molecular architecture: a long, hydrophobic alkyl chain coupled with a polar, hydrophilic amine headgroup.^{[2][3]} This dual-character allows ODA to function as a cationic surfactant, a surface modifier, and a structural component in advanced drug delivery systems.^{[1][4]}

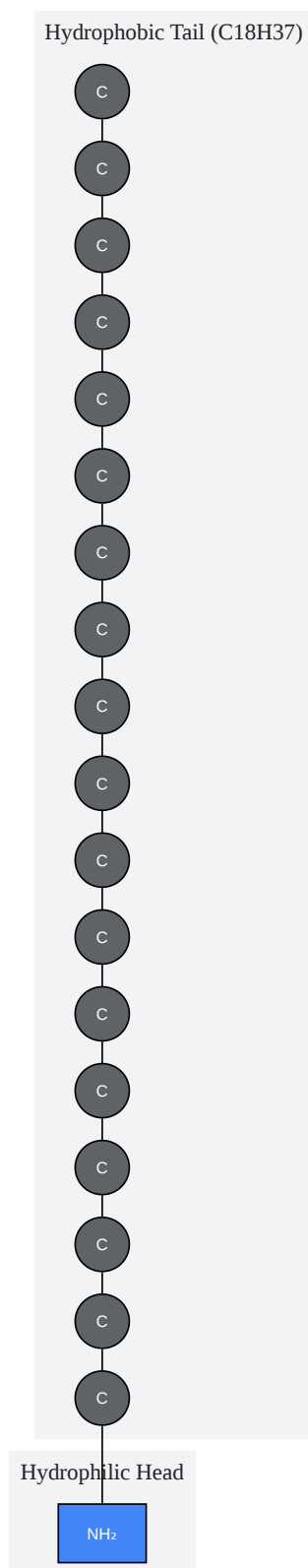
This technical guide provides a comprehensive examination of the amphiphilic properties of **octadecylamine**. It is designed for researchers, scientists, and drug development professionals, offering quantitative data, detailed experimental protocols, and visualizations of the core concepts underpinning its behavior. The document covers the physicochemical basis of its amphiphilicity, methods for its quantitative characterization, its self-assembly into supramolecular structures, and its applications in modern research and development.

Molecular Architecture and Physicochemical Properties

The amphiphilic character of **octadecylamine** is a direct consequence of its molecular structure, which consists of two distinct regions with opposing affinities for polar solvents like water.

- The Hydrophobic Tail: A long, saturated 18-carbon alkyl chain ($\text{CH}_3(\text{CH}_2)_{17}-$) that is nonpolar and water-insoluble. This lipophilic tail readily interacts with other nonpolar molecules and seeks to minimize its contact with aqueous environments.^[5]
- The Hydrophilic Head: A primary amine group ($-\text{NH}_2$) that is polar and capable of forming hydrogen bonds.^[5] In acidic to neutral conditions, this group becomes protonated ($-\text{NH}_3^+$), acquiring a positive charge and strong hydrophilicity, enabling it to act as a cationic surfactant.^{[1][4]}

This distinct separation of hydrophobic and hydrophilic moieties within a single molecule is the defining feature of an amphiphile.



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Caption: Molecular structure of **Octadecylamine**.

The table below summarizes key physicochemical properties of **octadecylamine**.

Property	Value	Reference(s)
Chemical Formula	C ₁₈ H ₃₉ N	[1]
Molecular Weight	269.51 g/mol	[1][6]
Appearance	White waxy crystalline solid	[1][2][7]
Melting Point	50-52 °C	[1][7]
Boiling Point	232 °C at 32 mmHg (4.27 kPa)	[1][6]
Density	0.8618 g/cm ³	[1]
pKa	10.65	[7]
logP (Octanol/Water)	7.7	[7]
Water Solubility	Insoluble	[1][5][7]
Solvent Solubility	Soluble in chloroform, ethanol, ether, benzene; slightly soluble in acetone.	[1][5][6]

Quantitative Characterization of Amphiphilicity

To effectively utilize ODA in formulations, its amphiphilic nature must be quantified. The two most critical parameters for this are the Hydrophilic-Lipophilic Balance (HLB) and the Critical Micelle Concentration (CMC).

Hydrophilic-Lipophilic Balance (HLB)

The HLB value is a semi-empirical scale from 0 to 20 that quantifies the degree of a surfactant's hydrophilicity versus its lipophilicity.[8][9] A low HLB value (<10) indicates a more lipophilic (oil-soluble) molecule, while a high HLB value (>10) signifies a more hydrophilic (water-soluble) molecule.[8]

For ionic surfactants like **octadecylamine**, the Davies' method (1957) is often used for calculation, which assigns specific values to different chemical groups in the molecule.[8]

$$\text{HLB} = 7 + \Sigma (\text{hydrophilic group values}) - 0.475 \times n (\text{number of CH}_2, \text{CH}, \text{CH}_3 \text{ groups})$$

For **octadecylamine**:

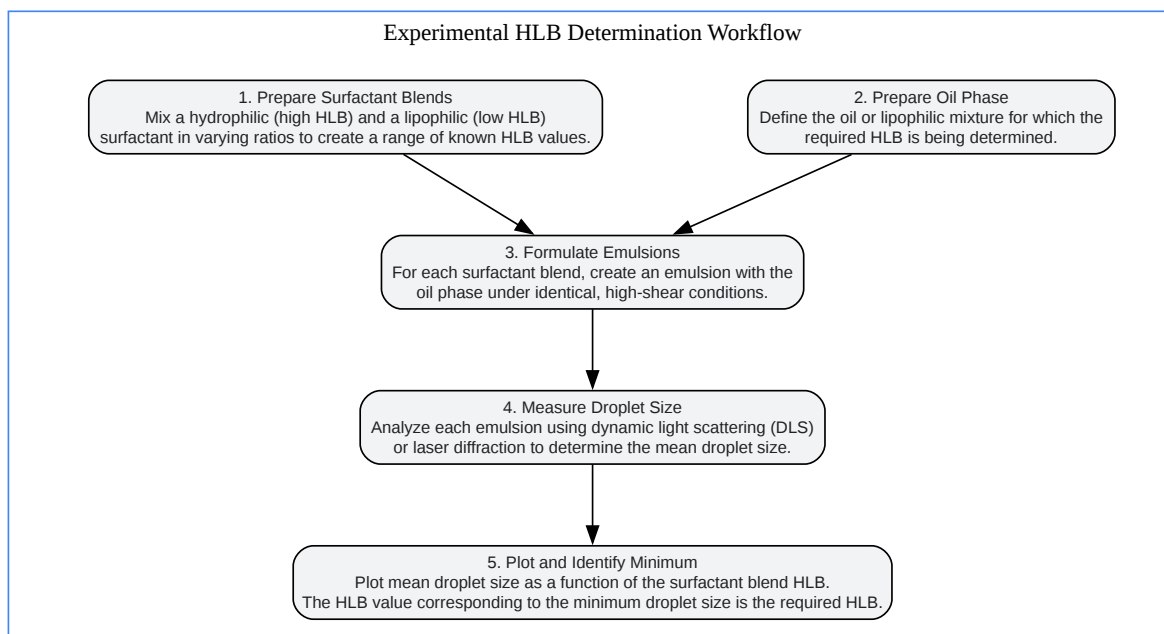
- Primary amine group value: ~9.4
- Number of hydrophobic groups (n): 18

$$\text{Calculated HLB} \approx 7 + 9.4 - (0.475 \times 18) = 7.85$$

Parameter	Method	Calculated Value
HLB	Davies' Method	7.85

This relatively low HLB value suggests that **octadecylamine** is predominantly lipophilic, making it an effective emulsifier for water-in-oil (W/O) systems.[8]

The required HLB of an oil phase (or a system containing ODA) can be determined experimentally by preparing a series of emulsions with different, known HLB values and identifying which formulation provides the most stable emulsion (e.g., smallest and most uniform droplet size).[10][11]



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Caption: Workflow for determining the required HLB.

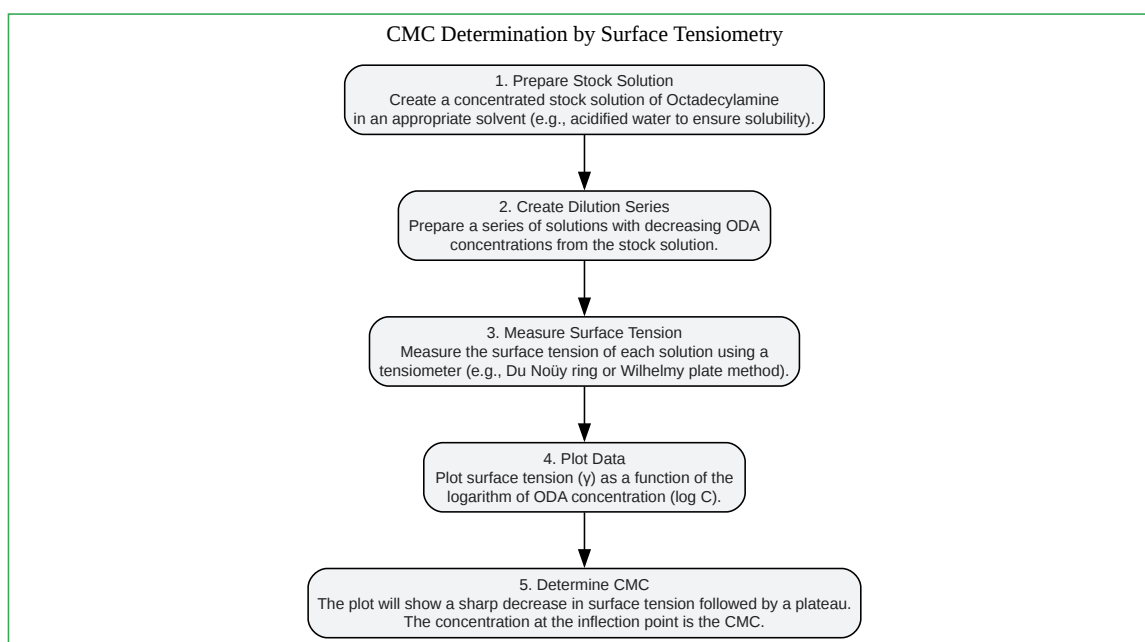
Critical Micelle Concentration (CMC)

The CMC is the specific concentration of a surfactant in a solution above which molecules begin to self-assemble into aggregates called micelles.[12] Below the CMC, surfactant molecules exist primarily as monomers. At the CMC, the surface of the solution becomes saturated with monomers, and any further addition of surfactant leads to the formation of micelles.[12][13] This is a critical parameter for any application involving the surfactant properties of ODA.

The CMC is highly dependent on factors like temperature, pH, and the presence of electrolytes. [12] For **octadecylamine**, pH is particularly crucial as it determines the protonation state of the amine headgroup. While specific CMC values for **octadecylamine** are not widely reported and can vary, values for similar long-chain amines have been determined. For instance, the CMC of decylamine is reported to be influenced by its degree of protonation.[14]

Caption: Aggregation of ODA monomers into a micelle.

One of the most common methods to determine the CMC is by measuring the surface tension of a solution at various surfactant concentrations.[15]



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Caption: Workflow for determining the CMC.

Other methods for CMC determination include conductivity measurements (for charged surfactants), fluorescence spectroscopy, and contact-angle measurements.[13][16][17]

Applications in Drug Development and Research

The amphiphilic nature of **octadecylamine** is the driving force behind its wide-ranging applications, particularly in the pharmaceutical and materials science sectors.

- **Drug Delivery Systems:** ODA is frequently incorporated into lipid-based nanocarriers, such as solid lipid nanoparticles (SLNs) and liposomes.[1][18] The protonated amine group imparts a positive zeta potential to the nanoparticles, which enhances their interaction with negatively charged cell membranes, thereby improving cellular uptake.[4][18] This is crucial for the delivery of therapeutics like anti-inflammatory drugs, anticancer agents, and nucleic acids.[19][20]
- **Surface Functionalization:** ODA is used to modify the surfaces of various nanomaterials, including graphene oxide and carbon nanotubes.[1][6] The hydrophobic tail adsorbs onto the nonpolar surface of the nanomaterial, while the hydrophilic amine headgroup renders the material more dispersible in certain solvents or polymer matrices.
- **Formation of Ordered Films:** As an amphiphile, ODA readily forms highly organized, single-molecule-thick layers (monolayers) at air-water interfaces. These can be transferred onto solid substrates to create Langmuir-Blodgett (LB) films.[21][22][23][24] These ordered films are used in the development of biosensors, electronic devices, and specialized coatings.[1][6]

Conclusion

Octadecylamine's distinct amphiphilic character, defined by its C18 hydrophobic tail and hydrophilic amine head, is the cornerstone of its scientific and industrial importance. This dual nature governs its physicochemical properties, including its solubility, HLB, and CMC, and drives its self-assembly into ordered supramolecular structures. For researchers and professionals in drug development, a thorough understanding of these principles is essential for harnessing ODA's potential in creating advanced drug delivery vehicles, functionalized nanomaterials, and novel biomaterials. The ability to quantify and control its amphiphilic

behavior through the methodologies outlined in this guide allows for the rational design of effective and innovative technologies.

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References

- 1. OCTADECYLAMINE - Ataman Kimya [atamanchemicals.com]
- 2. nbinnno.com [nbinnno.com]
- 3. benchchem.com [benchchem.com]
- 4. atamankimya.com [atamankimya.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Octadecanamine | 124-30-1 [chemicalbook.com]
- 7. Octadecylamine | C18H39N | CID 15793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Hydrophilic-lipophilic balance - Wikipedia [en.wikipedia.org]
- 9. carboxyl.alfa-chemistry.com [carboxyl.alfa-chemistry.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 13. agilent.com [agilent.com]
- 14. researchgate.net [researchgate.net]
- 15. journals.stmjournals.com [journals.stmjournals.com]
- 16. chem.uni-potsdam.de [chem.uni-potsdam.de]
- 17. eacademic.ju.edu.jo [eacademic.ju.edu.jo]
- 18. Gene Delivery via Octadecylamine-Based Nanoparticles for iPSC Generation from CCD1072-SK Fibroblast Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 19. pubs.acs.org [pubs.acs.org]

- 20. octadecyl amine, 124-30-1 [thegoodscentcompany.com]
- 21. pubs.acs.org [pubs.acs.org]
- 22. researchgate.net [researchgate.net]
- 23. researchgate.net [researchgate.net]
- 24. Langmuir–Blodgett film - Wikipedia [en.wikipedia.org]
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